

Technical Guide: Phenolphthalein Diphosphate Tetrasodium Salt in Research

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Compound of Interest

Compound Name:	Phenolphthalein Diphosphate Tetrasodium Salt
CAS No.:	123334-09-8
Cat. No.:	B039343

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Executive Summary

Phenolphthalein Diphosphate Tetrasodium Salt (PDP) is a chromogenic substrate used primarily for the detection of Alkaline Phosphatase (ALP) activity. Unlike p-Nitrophenyl Phosphate (pNPP), which releases a yellow chromophore, PDP releases free phenolphthalein, which transitions to a distinct vivid pink color under alkaline conditions (pH > 9.0).

This compound is critical in two primary research vectors:

- **Microbiology:** Presumptive identification of pathogenic *Staphylococcus aureus* (phosphatase-positive) via Phenolphthalein Phosphate Agar.
- **Enzymology & ELISA:** Endpoint determination of phosphatase activity where a visual red/pink spectrum is preferred over yellow (405 nm), often to avoid interference from yellow-colored biological matrices (e.g., plasma, culture media).

Part 1: Chemical Identity & Nomenclature

Precision in ordering and citing this compound is vital, as "phenolphthalein phosphate" is often used colloquially to refer to various salt forms (disodium, tetrasodium, or free acid). The Tetrasodium salt is the most water-soluble and stable form for reagent preparation.

Core Identifiers

Parameter	Detail
Primary Name	Phenolphthalein Diphosphate Tetrasodium Salt
CAS Number	68807-90-9 (Tetrasodium form)
Molecular Formula	
Molecular Weight	~566.21 g/mol
Appearance	White to off-white hygroscopic powder
Solubility	Highly soluble in water (>50 mg/mL); insoluble in organic solvents

Validated Synonyms

Researchers may encounter this compound under the following aliases in literature or vendor catalogs. All refer to the same functional substrate:

- Phenolphthalein Bisphosphate Tetrasodium Salt
- 3,3-Bis(4-hydroxyphenyl)phthalide Diphosphate Tetrasodium Salt
- PDP Tetrasodium
- Sodium Phenolphthalein Diphosphate

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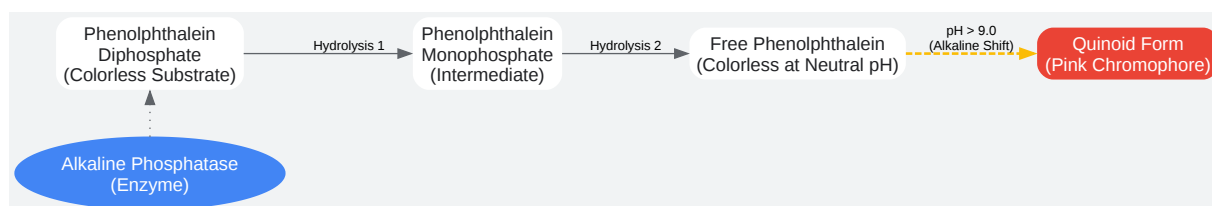
Critical Note: Do not confuse with Phenolphthalein Monophosphate (PMP). While PMP is an intermediate of hydrolysis, the Diphosphate (PDP) is the standard starting substrate for kinetic stability.

Part 2: Mechanistic Action

The utility of PDP relies on a "Self-Validating" biochemical cascade. The enzyme (ALP) requires an alkaline pH (optimum ~9.8) to function. Coincidentally, the reporter molecule (phenolphthalein) only exhibits color at this same alkaline pH. Therefore, the appearance of pink color confirms both enzymatic activity and correct buffer pH.

Reaction Pathway

- **Substrate State:** PDP is colorless. The phosphate groups lock the molecule's lactone ring, preventing the conjugation required for color.
- **Enzymatic Hydrolysis:** ALP removes the phosphate groups.
- **Chromophore Activation:** At pH > 9.0, the free phenolphthalein undergoes a structural rearrangement (opening of the lactone ring) to form the quinoid dianion, which absorbs green light and emits pink/fuchsia.



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Figure 1: The hydrolysis cascade of PDP. Note that color generation is pH-dependent and occurs only after dephosphorylation.

Part 3: Applications & Experimental Protocols

Protocol A: Quantitative Phosphatase Activity Assay (Liquid)

This protocol is optimized for endpoint detection in 96-well plates.

Reagents:

- Assay Buffer: 50 mM Sodium Carbonate/Bicarbonate, 1 mM MgCl₂, pH 9.8.
- Substrate Solution: 1 mM **Phenolphthalein Diphosphate Tetrasodium Salt** in Assay Buffer. (Prepare fresh).
- Stop Solution: 0.1 M NaOH (Optional, to intensify color and stop reaction).

Workflow:

- Preparation: Dissolve PDP Tetrasodium in Assay Buffer. The solution should be clear and colorless. If pink, the substrate has degraded.
- Incubation: Add 100 µL of Substrate Solution to 10 µL of sample (containing ALP).
- Reaction: Incubate at 37°C for 15–30 minutes.
- Observation:
 - Positive: Development of a bright pink color.^[1]
 - Negative: Solution remains colorless.^{[1][2]}
- Quantification: Measure absorbance at 550 nm (primary) or 530–560 nm.

Protocol B: Bacteriological Identification (Solid Phase)

Used to distinguish pathogenic *Staphylococcus aureus* (coagulase-positive, phosphatase-positive) from non-pathogenic *Staphylococci*.

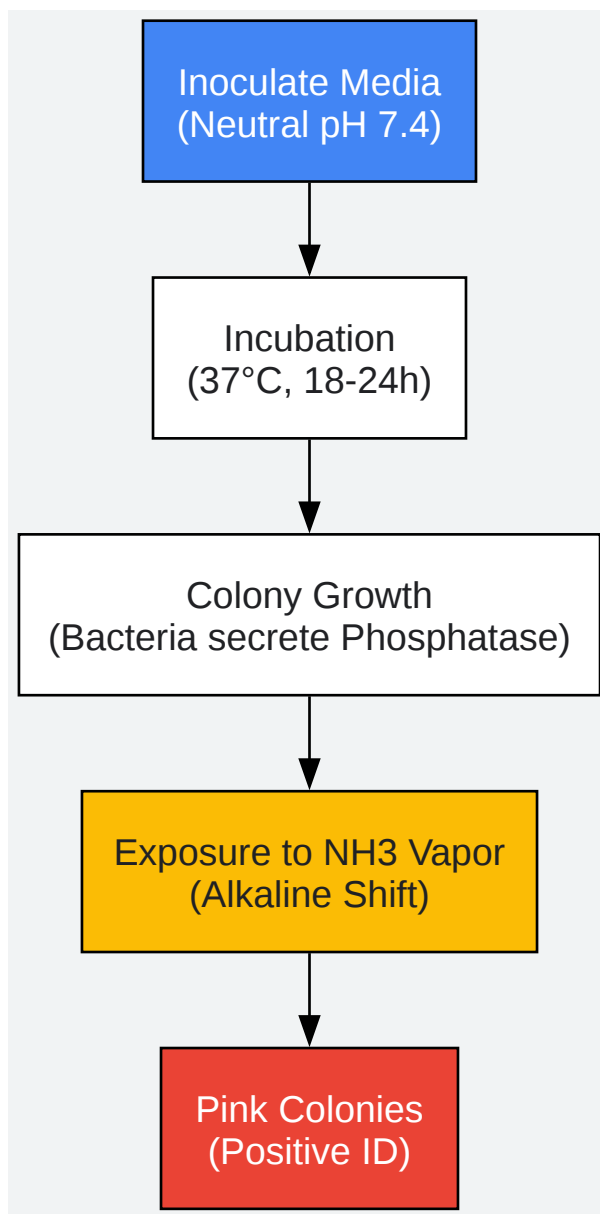
Medium: Phenolphthalein Phosphate Agar

Component	Concentration (g/L)
Peptic Digest of Animal Tissue	5.0
Beef Extract	3.0
Sodium Chloride	5.0
Phenolphthalein Diphosphate (Na ₄)	0.012
Agar	15.0

| Final pH | 7.4 ± 0.2 |

Workflow:

- Inoculate agar plate with bacterial isolate.
- Incubate at 37°C for 18–24 hours.
- Detection Step: The colonies will initially appear normal (cream/yellow). To visualize activity, expose the plate to Ammonia Vapor (pour NH₄OH into the lid and invert plate over it).
- Result: Phosphatase-positive colonies turn bright pink immediately upon exposure to alkaline vapor.



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Figure 2: Bacterial Identification Workflow using Phenolphthalein Phosphate Agar.

Part 4: Comparative Analysis (PDP vs. pNPP)

Researchers often choose between PDP and p-Nitrophenyl Phosphate (pNPP). Use the table below to select the correct substrate for your application.

Feature	Phenolphthalein Diphosphate (PDP)	p-Nitrophenyl Phosphate (pNPP)
Chromophore Color	Pink / Fuchsia	Yellow
Absorbance Max	550 nm	405 nm
Sensitivity	Moderate	High
pH Requirement	Strict Alkaline (>9.0) for color	Visible at neutral, optimal at alkaline
Primary Use Case	Visual endpoint assays, Agar plates, Milk pasteurization checks	Kinetic ELISA, High-throughput screening
Interference	Low (Pink is rare in biological fluids)	High (Hemolysis/Serum often yellow)

Part 5: Stability & Handling[3]

- **Storage:** Store powder at -20°C. Protect from moisture (hygroscopic).
- **Solution Stability:** Aqueous solutions are unstable and undergo spontaneous hydrolysis. Prepare fresh daily.
- **Safety:** While not highly toxic, phenolphthalein is a suspected carcinogen. Handle powder with PPE (gloves, mask) to avoid inhalation.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 6097191: **Phenolphthalein diphosphate tetrasodium salt**. [Link](#)
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- HiMedia Laboratories. Technical Data: Phenolphthalein Phosphate Agar. [Link](#)

- Barber, M., & Klemperer, H. G. (1951). Identification of Staphylococcus pyogenes by the phosphatase reaction. Journal of Pathology and Bacteriology. [Link](#)
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